Technical Whitepaper: Spectroscopic Characterization of 2-Bromo-3-chloro-6-hydroxybenzaldehyde

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Compound of Interest

Compound Name:	*2-Bromo-3-chloro-6-hydroxybenzaldehyde*
CAS No.:	*1427418-56-1*
Cat. No.:	*B2956841*

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CAS Number: 1427418-56-1 Molecular Formula: $C_7H_4BrClO_2$ Molecular Weight: 235.46 g/mol IUPAC Name: **2-Bromo-3-chloro-6-hydroxybenzaldehyde**[1][2][3]

Executive Summary & Structural Logic

The structural integrity of **2-Bromo-3-chloro-6-hydroxybenzaldehyde** relies on the precise arrangement of three substituents around the benzaldehyde core. As a Senior Application Scientist, it is critical to interpret the data not just as a list of peaks, but as a confirmation of this specific substitution pattern (1,2,3,6-tetrasubstitution).

Key Structural Features:

- Intramolecular Hydrogen Bond: The C6-hydroxyl group forms a strong hydrogen bond with the C1-carbonyl oxygen. This is the most diagnostic feature, causing a significant downfield shift in the phenolic proton NMR signal and a "red shift" (lowering) of the carbonyl stretching frequency in IR.

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- Ortho-Coupling System: With substituents at positions 2, 3, and 6, the remaining protons at C4 and C5 are adjacent. This creates a distinct AB spin system (two doublets) in the ^{1}H NMR, distinguishing it from isomers like the 3,5-dihalo variants.
- Isotopic Envelope: The presence of both Bromine ($^{79}Br/^{81}Br$) and Chlorine ($^{35}Cl/^{37}Cl$) creates a unique "staircase" pattern in the Mass Spectrum, essential for confirming elemental composition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent Recommendation:DMSO-d_6 is preferred over $CDCl_3$ to ensure full solubility and to stabilize the exchangeable phenolic proton for clearer observation.

^{1}H NMR Data (400 MHz, DMSO-d_6)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Structural Insight
11.50 – 11.80	Singlet (s)	1H	OH (C6)	Highly deshielded due to strong intramolecular H-bonding with C=O.
10.25 – 10.35	Singlet (s)	1H	CHO (C1)	Characteristic aldehyde proton; slightly shielded compared to nitro-benzaldehydes.
7.75 – 7.85	Doublet (d)	1H	Ar-H (C4)	J ≈ 8.8 Hz. Deshielded by the adjacent electron-withdrawing Chlorine at C3.
6.95 – 7.05	Doublet (d)	1H	Ar-H (C5)	J ≈ 8.8 Hz. Shielded by the electron-donating resonance effect of the ortho-Hydroxyl at C6.

^{13}C NMR Data (100 MHz, DMSO-d_6)

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Chemical Shift (δ, ppm)	Assignment	Note
194.5	C=O (C1)	Aldehyde carbonyl.
160.2	C-OH (C6)	Phenolic carbon (deshielded by Oxygen).
136.8	C-Cl (C3)	Aromatic C-Cl.
132.5	C-H (C4)	Methine carbon.
122.1	C-Br (C2)	Aromatic C-Br (shielded by heavy atom effect).
118.4	C-H (C5)	Methine carbon (ortho to OH).
115.0	C-ipso (C1)	Quaternary carbon attached to CHO.

Infrared (IR) Spectroscopy

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

Frequency (cm^{-1})	Vibration Mode	Diagnostic Value
3100 – 3400	O-H Stretch	Broad band. Often weaker or shifted due to chelation (intramolecular H-bond).
1645 – 1665	C=O[4] Stretch	Critical Diagnostic: Lower than typical benzaldehydes (usually ~1700) due to H-bonding weakening the C=O bond order.
1580, 1460	C=C Aromatic	Skeletal ring vibrations.
1280	C-O Phenolic	Strong stretching vibration.
1050 – 1080	Ar-Cl / Ar-Br	Mixed halo-aromatic bands (fingerprint region).

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Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization) in Negative Mode $[M-H]^-$ or EI (Electron Impact).

Molecular Ion Analysis (M+): The combination of one Bromine and one Chlorine atom generates a distinct isotopic pattern (M, M+2, M+4) with approximate intensity ratios of 3:4:1.

m/z Value	Ion Composition	Relative Abundance	Explanation
233.9	$[C_7H_4{}^{79}Br{}^{35}ClO_2]^+$	~75%	Base peak (Nominal Mass).
235.9	$[C_7H_4{}^{81}Br{}^{35}ClO_2]^+$ & $[C_7H_4{}^{79}Br{}^{37}ClO_2]^+$	~100%	The overlap of ^{81}Br and ^{37}Cl isotopes creates the highest abundance peak.
237.9	$[C_7H_4{}^{81}Br{}^{37}ClO_2]^+$	~25%	Presence of both heavy isotopes.

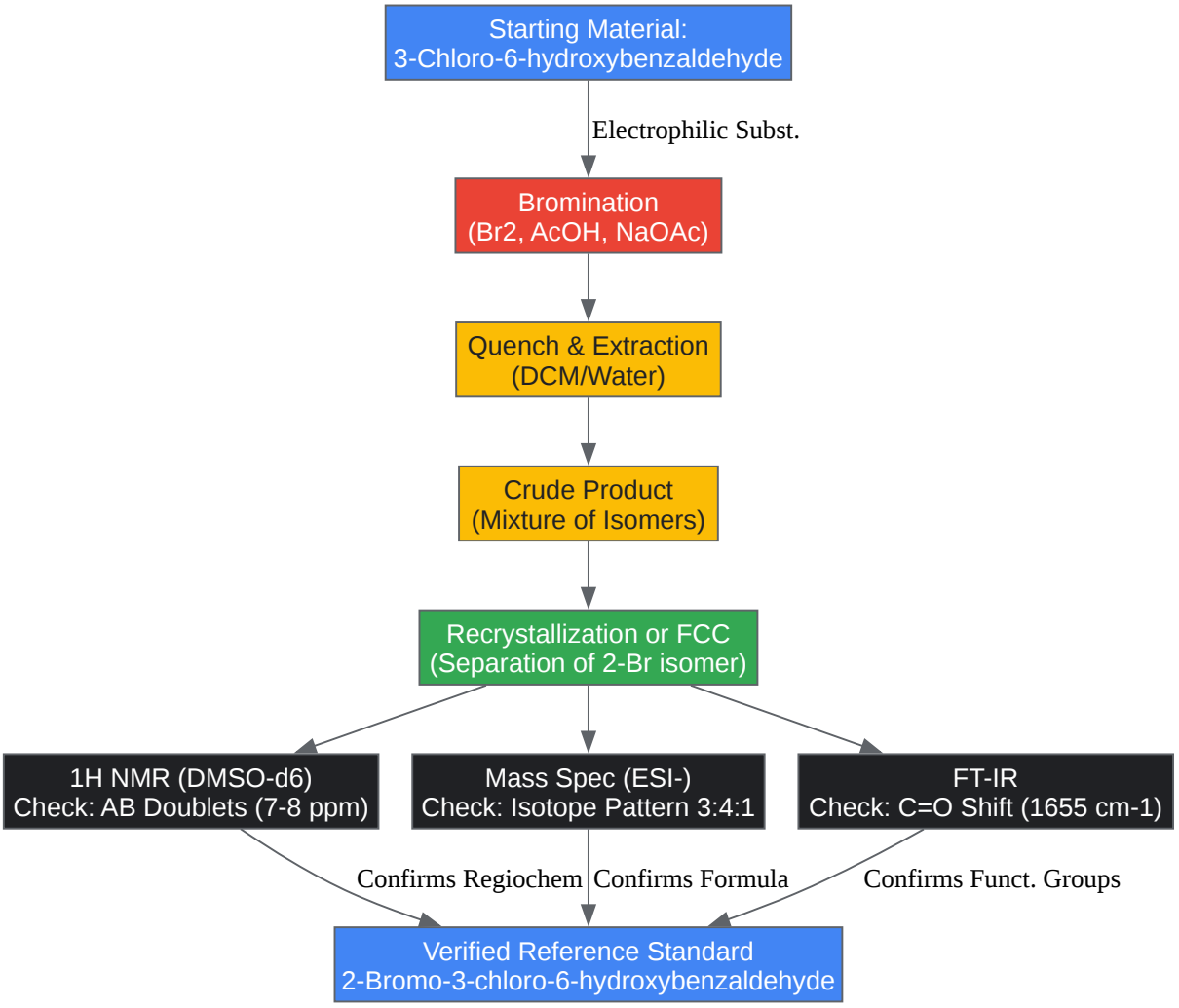
Fragmentation Pathway (EI):

- $[M]^+$ (234/236/238): Molecular Ion.
- $[M – H]^+$: Loss of aldehydic proton (common in benzaldehydes).
- $[M – CO]^+$: Loss of Carbon Monoxide (characteristic of phenols/aldehydes), leading to a substituted halobenzene cation.
- $[M – X]^+$: Sequential loss of Cl or Br radicals.

Experimental Workflow & Visualization

The following diagram illustrates the logical flow for synthesizing and characterizing this compound, highlighting the decision nodes for quality control.

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Caption: Synthesis and Validation Workflow. The critical quality gate involves distinguishing the 2-bromo isomer from potential 4-bromo byproducts using ^{1}H NMR coupling constants.

Detailed Protocols

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Protocol A: Sample Preparation for NMR

Objective: To obtain a high-resolution spectrum without exchange broadening.

- Drying: Ensure the sample is dried under high vacuum (0.1 mbar) at 40°C for 4 hours to remove trace water, which can obscure the phenolic proton.
- Solvent: Use DMSO-d_6 (99.9% D). $CDCl_3$ is often insufficient for solubilizing poly-halogenated phenols and may cause the OH peak to broaden or disappear.
- Concentration: Dissolve 5–10 mg of sample in 0.6 mL of solvent.
- Acquisition: Run at 298 K. Set relaxation delay (d1) to >2 seconds to ensure accurate integration of the aldehyde proton.

Protocol B: Mass Spectrometry Confirmation

Objective: To validate the halogen pattern.

- Ionization: Use ESI in Negative Mode (ESI-). Phenols ionize readily by losing a proton to form $[M-H]^-$.
- Mobile Phase: Methanol/Water (80:20) with 0.1% Formic Acid (if running Positive mode) or Ammonium Acetate (for Negative mode).
- Analysis: Zoom into the molecular ion cluster. You must observe the "Step Pattern" (Low-High-Low) at m/z 233, 235, and 237. Absence of the m/z 237 peak indicates loss of the Chlorine atom or misidentification.

References

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Sources

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